

Introduction: The Strategic Importance of 2-Bromophenol

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Compound of Interest

Compound Name: 2-Bromophenol

CAS No.: 32762-51-9

Cat. No.: B7767706

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2-Bromophenol (CAS 95-56-7), also known as o-bromophenol, is an organobromine compound of significant interest in the chemical, pharmaceutical, and materials science sectors.[1][2] As a substituted phenol, its unique electronic and structural properties, conferred by the ortho-positioned bromine atom, make it a highly versatile chemical intermediate.[3] This guide provides a comprehensive technical overview of **2-bromophenol**, detailing its physicochemical properties, synthesis methodologies, key chemical reactions, and critical applications, with a particular focus on its role in drug discovery and development. We will also cover essential safety and handling protocols to ensure its responsible use in a laboratory and industrial setting.

Chemical Identity and Structure

2-Bromophenol is structurally defined by a hydroxyl group and a bromine atom attached to adjacent carbon atoms on a benzene ring.[3] This ortho-substitution pattern is crucial to its reactivity and physical characteristics.

Molecular Identifiers

- Molecular Formula: C₆H₅BrO[4][5]

- Molecular Weight: 173.01 g/mol [4][6]
- IUPAC Name: **2-bromophenol**[5][7]
- CAS Number: 95-56-7[4][5]
- InChI Key: VADKRMSMGWJZCF-UHFFFAOYSA-N[5][8]
- SMILES: C1=CC=C(C(=C1)O)Br[7]

Caption: Chemical structure of **2-Bromophenol** (C₆H₅BrO).

Part 1: Physicochemical and Spectroscopic Profile

Understanding the fundamental properties of **2-bromophenol** is essential for its application in synthesis and material design. It typically presents as a clear, colorless to slightly yellow or red oily liquid with an unpleasant, phenol-like odor.[7][9]

Quantitative Physicochemical Data

The following table summarizes the key physical and chemical properties of **2-bromophenol**, compiled from various authoritative sources.



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Spectroscopic Characterization

Spectroscopic data is vital for confirming the identity and purity of **2-bromophenol**. Standard spectral data are available through comprehensive databases such as the NIST Chemistry WebBook and the SDBS (AIST Spectral DB).

- ^1H NMR: The proton NMR spectrum is characteristic of an ortho-disubstituted benzene ring, showing complex multiplets in the aromatic region.[8]
- ^{13}C NMR: The carbon NMR spectrum displays six distinct signals, with the carbon atoms attached to the bromine and hydroxyl groups being significantly shifted.[11]
- Infrared (IR) Spectroscopy: The IR spectrum exhibits a broad absorption band characteristic of the O-H stretch of the phenolic group, along with sharp peaks corresponding to C-H and C=C aromatic stretches and a C-Br stretch.[5][12]
- Mass Spectrometry (MS): The mass spectrum shows a characteristic isotopic pattern for a monobrominated compound, with two major peaks for the molecular ion $[\text{M}]^+$ and $[\text{M}+2]^+$ in an approximate 1:1 ratio.[5][7]

Part 2: Synthesis and Chemical Reactivity

The synthesis of **2-bromophenol** requires careful control of reaction conditions to achieve the desired regioselectivity, primarily avoiding the formation of the para-isomer (4-bromophenol) and polybrominated products.

Primary Synthesis Route: Electrophilic Bromination of Phenol

The most common industrial method for producing bromophenols is the electrophilic halogenation of phenol using elemental bromine.[1][9][13][14] The hydroxyl group is a strong activating, ortho-para director. To favor ortho-substitution, the reaction is typically performed in a non-polar solvent at low temperatures to moderate the reactivity and sterically hinder the para position.

Caption: Simplified workflow for the synthesis of **2-bromophenol**.

Alternative Synthesis: Oxidative Bromination

An alternative and often more selective manufacturing process involves the oxidative bromination of a substrate with a protected para position, followed by deprotection.[15] This multi-step approach offers higher yields of the desired ortho-isomer.

Experimental Protocol: Oxidative Bromination of 4-Hydroxybenzoic Acid[15]

- **Oxidative Bromination:** 4-hydroxybenzoic acid is subjected to oxidative bromination in a two-phase system (e.g., ethylenedichloride and water) using hydrobromic acid (HBr) and hydrogen peroxide (H₂O₂). The mol ratio of HBr to H₂O₂ is carefully controlled to favor monobromination.
- **Isolation:** The resulting 3-bromo-4-hydroxybenzoic acid is isolated from the reaction mixture.
- **Decarboxylation:** The isolated acid is then decarboxylated, typically by heating in a high-boiling solvent like quinoline with a catalyst such as cuprous oxide. This step removes the carboxylic acid group, yielding **2-bromophenol**.
- **Purification:** The final product is purified by distillation under reduced pressure.

This method provides an excellent isolated yield (88-95%) and minimizes the formation of isomeric byproducts.[15]



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Caption: Workflow for selective synthesis via oxidative bromination.

Key Chemical Reactivity

The reactivity of **2-bromophenol** is dictated by its two functional groups: the phenolic hydroxyl group and the bromine atom. This makes it an ideal precursor for a wide range of organic transformations.^[1]

- **O-Alkylation and O-Acylation:** The hydroxyl group can be readily alkylated or acylated to form ethers and esters, respectively.
- **Palladium-Catalyzed Cross-Coupling:** The C-Br bond is susceptible to various cross-coupling reactions (e.g., Suzuki, Heck, Sonogashira), allowing for the formation of C-C bonds and the construction of complex molecular scaffolds. This reactivity is fundamental to its use in modern synthetic chemistry.^[1]

Part 3: Applications in Drug Development and Industry

2-Bromophenol is a cornerstone intermediate in the synthesis of high-value chemicals, particularly for the pharmaceutical and agrochemical industries.^{[1][16]}

Pharmaceutical Synthesis

The bromophenol scaffold is present in numerous natural marine products that exhibit a wide range of biological activities, including anticancer, antibacterial, and anti-inflammatory properties.^{[17][18]} This has inspired the use of **2-bromophenol** as a starting material for the synthesis of novel therapeutic agents.

- **Anticancer Agents:** Researchers have designed and synthesized novel bromophenol derivatives incorporating other pharmacologically active moieties, such as indolin-2-one, to create potent anticancer compounds.^[17] These hybrid molecules have shown significant cytotoxicity against various human cancer cell lines.^[17]
- **Antibacterial Agents:** Bromophenol derivatives have been explored as potential antibacterial agents, showing efficacy against drug-resistant strains like MRSA.^[18]
- **Precursor to APIs:** It serves as a key building block in the multi-step synthesis of various Active Pharmaceutical Ingredients (APIs), including analgesics and anti-inflammatory drugs.

[16] For example, it was used in the preparation of anti-benzofurobenzofuran diimides, which have applications in materials science and electronics.[9]

Industrial and Agrochemical Applications

Beyond pharmaceuticals, **2-bromophenol** has several other important uses:

- Disinfectants: Its chemical structure allows it to function as an effective agent in various disinfectant and sanitizing formulations.[1]
- Agrochemicals: It is a precursor for the synthesis of herbicides and other crop protection agents.[1]
- Solvent: In certain applications, its properties allow it to be used as a specialized solvent.[1]

Part 4: Safety, Toxicology, and Handling

As with all halogenated phenols, **2-bromophenol** must be handled with appropriate care. It is a flammable liquid and vapor and is harmful if swallowed.[6][19] It also causes skin and serious eye irritation and may cause respiratory irritation.[6][10]

GHS Hazard Classification



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Safe Handling and Storage Protocol

- Engineering Controls: Use only outdoors or in a well-ventilated area, preferably within a chemical fume hood.[10]
- Personal Protective Equipment (PPE): Wear protective gloves, chemical safety goggles or a face shield, and a lab coat.[21] A respirator with an appropriate filter (e.g., type ABEK) may be required for high concentrations.
- Handling: Avoid contact with skin and eyes and inhalation of vapor or mist.[19][22] Keep away from heat, sparks, open flames, and other ignition sources.[10][19] Use spark-proof tools and take precautionary measures against static discharge.[21]
- Storage: Store in a cool, dry, and well-ventilated place.[10][19] Keep the container tightly closed and reseal opened containers carefully, keeping them upright to prevent leakage.[10][19]

Toxicology and First Aid

- Toxicology: The oral LD50 in mice is reported as 652 mg/kg.[10] It is a strong irritant, and exposure can range from mild irritation to severe tissue damage depending on the duration and intensity.[2][10]
- First Aid Measures:
 - Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.[19][22]
 - Skin Contact: Immediately wash off with plenty of soap and water for at least 15 minutes. Remove contaminated clothing. Get medical attention if irritation persists.[19][22]
 - Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing for at least 15 minutes and consult a physician.[19][22]
 - Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a poison center or doctor immediately.[19][22]

Conclusion

2-Bromophenol is a chemical of significant strategic value, bridging the gap between basic feedstocks and complex, high-value molecules. Its well-defined physicochemical properties and versatile reactivity make it an indispensable tool for synthetic chemists, particularly in the realm of drug discovery where the bromophenol motif is a recurring feature in bioactive compounds. Mastery of its synthesis, from traditional electrophilic substitution to more advanced selective methods, is key to leveraging its full potential. Adherence to strict safety protocols is paramount to ensure its handling contributes to innovation without compromising researcher safety or environmental health. As research continues to uncover novel applications for its derivatives, the importance of **2-bromophenol** in the scientific and industrial landscape is set to endure.

References

- Exploring the Synthesis and Applications of **2-Bromophenol** for Chemical Manufacturers. (n.d.). NINGBO INNO PHARMCHEM CO.,LTD.
- **2-Bromophenol** synthesis. (n.d.). ChemicalBook.
- **2-Bromophenol** - Safety Data Sheet. (2025-02-01). ChemicalBook.
- **2-Bromophenol** 98 95-56-7. (n.d.). Sigma-Aldrich.
- Best **2-BromoPhenol** Manufacturers In India. (n.d.). LifeChem Pharma.
- SAFETY DATA SHEET - **2-Bromophenol**. (2025-12-19). Fisher Scientific.
- SAFETY DATA SHEET - **2-Bromophenol**. (2024-03-29). Fisher Scientific.
- Yadav, G. D., & Krishnan, M. S. (1998). Oxidative Bromination in a Liquid–Liquid Two-Phase System to Synthesize Organic Intermediates: **2-Bromophenol**, 2,6-Dibromophenol, and 2-Bromo-4-methylphenol. *Industrial & Engineering Chemistry Research*, 37(8), 3358–3365. Retrieved from [[Link](#)]
- Chemical Properties of Phenol, 2-bromo- (CAS 95-56-7). (n.d.). Cheméo.
- MATERIAL SAFETY DATA SHEET - **2-BROMOPHENOL** 98% Extra Pure. (n.d.). Sisco Research Laboratories Pvt. Ltd.
- **2-Bromophenol** CAS # 95-56-7. (n.d.). AccuStandard.
- **2-bromophenol**, 95-56-7. (n.d.). The Good Scents Company.
- **2-Bromophenol** | 95-56-7. (2025-01-27). ChemicalBook.
- **2-Bromophenol**. (n.d.). PubChem. National Center for Biotechnology Information.
- 2-Bromo Phenol CAS No 95-56-7 MATERIAL SAFETY DATA SHEET SDS/MSDS. (n.d.). Central Drug House (P) Ltd.
- **2-Bromophenol** for synthesis. (n.d.). Merck Millipore.
- The Crucial Role of 2-Bromo-4-chlorophenol in Modern Pharmaceutical Synthesis. (n.d.). NINGBO INNO PHARMCHEM CO.,LTD.

- How to make bromophenol from phenol? (n.d.). CK-12 Foundation.
- **2-Bromophenol** 95-56-7. (n.d.). TCI EUROPE N.V.
- Material Safety Data Sheet - **2-Bromophenol**, 98%. (2007-12-14). Fisher Scientific. Retrieved from [[Link](#)]
- **2-Bromophenol**(95-56-7) 1H NMR. (n.d.). ChemicalBook.
- **2-Bromophenol** 98 95-56-7. (n.d.). Sigma-Aldrich.
- Bromophenol. (n.d.). In Wikipedia. Retrieved from [[Link](#)]
- **2-Bromophenol**(95-56-7) 13C NMR spectrum. (n.d.). ChemicalBook.
- 95-56-7 Cas No. | **2-Bromophenol**. (n.d.). Apollo Scientific.
- Phenol, 2-bromo-. (n.d.). In NIST Chemistry WebBook. National Institute of Standards and Technology. Retrieved from [[Link](#)]
- Zhang, X., et al. (2017). Design, Synthesis and Biological Evaluation of Novel Bromophenol Derivatives Incorporating Indolin-2-One Moiety as Potential Anticancer Agents. *Molecules*, 22(12), 2045. Retrieved from [[Link](#)]
- Comprehensive Exploration of Bromophenol Derivatives: Promising Antibacterial Agents against SA and MRSA. (2021). *ACS Omega*, 6(4), 2845–2855. Retrieved from [[Link](#)]
- Phenol, 2-bromo- (IR Spectrum). (n.d.). In NIST Chemistry WebBook. National Institute of Standards and Technology. Retrieved from [[Link](#)]

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Sources

- 1. nbinno.com [nbinno.com]
- 2. [2-Bromophenol | 95-56-7](http://chemicalbook.com) [chemicalbook.com]
- 3. [95-56-7 Cas No. | 2-Bromophenol | Apollo](http://store.apolloscientific.co.uk) [store.apolloscientific.co.uk]

- [4. 2-Bromophenol synthesis - chemicalbook \[chemicalbook.com\]](#)
- [5. Phenol, 2-bromo- \[webbook.nist.gov\]](#)
- [6. cdhfinechemical.com \[cdhfinechemical.com\]](#)
- [7. 2-Bromophenol | C6H5BrO | CID 7244 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [8. 2-Bromophenol\(95-56-7\) 1H NMR \[m.chemicalbook.com\]](#)
- [9. lifechempharma.com \[lifechempharma.com\]](#)
- [10. 2-Bromophenol - Safety Data Sheet \[chemicalbook.com\]](#)
- [11. 2-Bromophenol\(95-56-7\) 13C NMR spectrum \[chemicalbook.com\]](#)
- [12. Phenol, 2-bromo- \[webbook.nist.gov\]](#)
- [13. ck12.org \[ck12.org\]](#)
- [14. Bromophenol - Wikipedia \[en.wikipedia.org\]](#)
- [15. pubs.acs.org \[pubs.acs.org\]](#)
- [16. nbinno.com \[nbinno.com\]](#)
- [17. Design, Synthesis and Biological Evaluation of Novel Bromophenol Derivatives Incorporating Indolin-2-One Moiety as Potential Anticancer Agents - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [18. Comprehensive Exploration of Bromophenol Derivatives: Promising Antibacterial Agents against SA and MRSA - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [19. oxfordlabfinechem.com \[oxfordlabfinechem.com\]](#)
- [20. merckmillipore.com \[merckmillipore.com\]](#)
- [21. s3-us-west-2.amazonaws.com \[s3-us-west-2.amazonaws.com\]](#)
- [22. fishersci.com \[fishersci.com\]](#)
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